

A Comparative Guide to Fabric Wrinkle Recovery Test Methods

Author: BenchChem Technical Support Team. **Date:** December 2025

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The tendency of a fabric to resist and recover from wrinkling is a critical performance attribute, impacting the aesthetic appeal and ease of care of textile products. Accurate and precise measurement of wrinkle recovery is therefore essential for material selection and development. This guide provides a detailed comparison of standard test methods for quantifying fabric wrinkle recovery, offering insights into their accuracy, precision, and applicability.

An Important Clarification: AATCC 112 vs. Wrinkle Recovery Testing

It is a common misconception that AATCC Test Method 112 is related to the assessment of a fabric's wrinkle recovery. However, AATCC 112, titled "Formaldehyde Release from Fabric, Determination of: Sealed Jar Method," is designed to quantify the amount of formaldehyde released from a fabric specimen under specific, accelerated conditions.^{[1][2][3]} This method is crucial for evaluating the safety of textiles, particularly those treated with formaldehyde-containing resins, but it does not provide any information about the physical property of wrinkle resistance.

For the evaluation of wrinkle recovery, the relevant and widely used standards are AATCC Test Method 128 and AATCC Test Method 66.

Comparison of Wrinkle Recovery Test Methods

The two primary methods for evaluating fabric wrinkle recovery are AATCC 128 (Appearance Method) and AATCC 66 (Recovery Angle Method). While both aim to assess a fabric's ability to return to a smooth state after being creased, they differ significantly in their approach, the nature of the data they produce, and their perceived reliability.

Feature	AATCC 128: Wrinkle Recovery of Fabrics: Appearance Method	AATCC 66: Wrinkle Recovery of Woven Fabrics: Recovery Angle
Principle	Subjective visual assessment of a wrinkled fabric specimen against 3D replicas. [4] [5] [6]	Quantitative measurement of the angle of recovery of a folded and creased fabric specimen. [7] [8]
Output	A qualitative rating on a scale of 1 (severe wrinkling) to 5 (excellent recovery). [6]	A quantitative measurement in degrees (0° to 180°), where a higher angle indicates better wrinkle recovery. [7] [9]
Accuracy & Precision	Precision for this test method has not been officially established. [10] The method's subjectivity and limited 5-level grading scale can lead to inconsistent results and an inability to differentiate between fabrics with similar performance. [11] [12]	Considered a reliable quantitative testing method. [12] However, interlaboratory test results have shown significant differences in between-laboratory precision, though within-laboratory precision is generally good.
ISO Equivalence	Technically equivalent to ISO 9867. [5]	Corresponds to ISO 2313. [7]
Applicability	Applicable to any fabric, including woven and knitted materials. [4]	Primarily designed for woven fabrics. [2] [8]

Experimental Protocols

AATCC 128: Wrinkle Recovery of Fabrics: Appearance Method

- Specimen Preparation: Three test specimens, each 15 x 28 cm, are cut from the fabric.
- Conditioning: The specimens are conditioned for a minimum of 8 hours in a standard atmosphere of $21 \pm 1^{\circ}\text{C}$ and $65 \pm 2\%$ relative humidity.
- Wrinkling: Each specimen is wrinkled in a standard wrinkling device under a predetermined load for a prescribed period.[\[5\]](#)
- Recovery: The wrinkled specimen is removed and hung for 24 hours in the standard atmosphere to allow for recovery.[\[4\]](#)
- Evaluation: The appearance of the recovered specimen is then compared to a set of 3-dimensional reference standards (replicas) and assigned a rating from 1 to 5.[\[4\]](#)[\[6\]](#)

AATCC 66: Wrinkle Recovery of Woven Fabrics: Recovery Angle

- Specimen Preparation: Twelve specimens, each 40 x 15 mm, are cut, with six oriented in the warp direction and six in the filling direction.
- Conditioning: Specimens are conditioned in a standard atmosphere.
- Creasing: A specimen is folded and compressed under a controlled load for a specified time to create a wrinkle.[\[8\]](#)
- Recovery: The creased specimen is then suspended in a test instrument for a controlled recovery period.[\[8\]](#)
- Measurement: After the recovery period, the angle of the opened fold is measured.[\[7\]](#) The average of the warp and filling direction measurements is reported as the crease recovery angle.

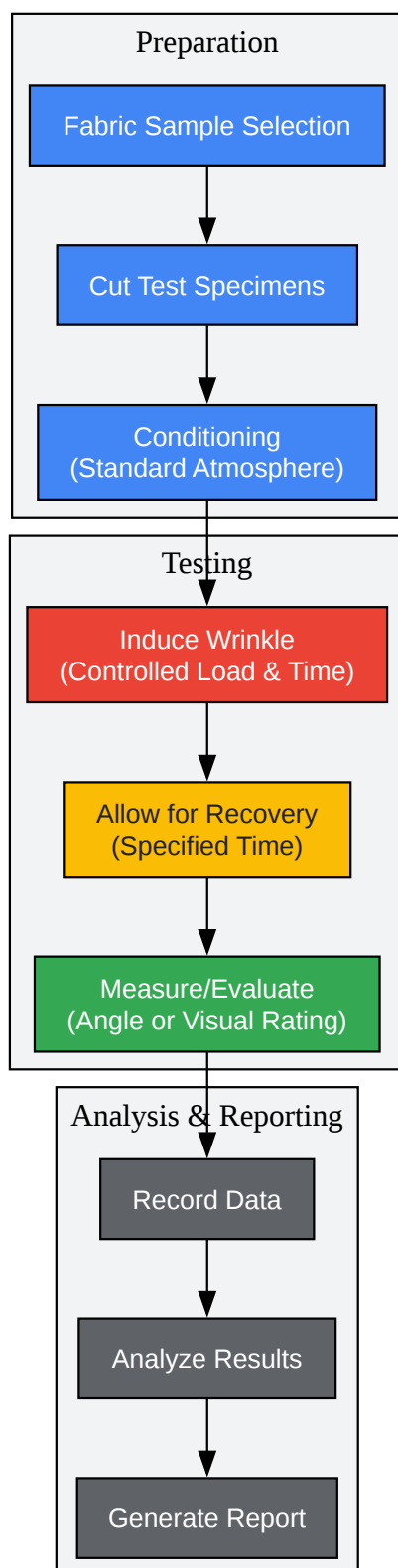
Alternative and Advanced Methods

The limitations of the standard methods, particularly the subjectivity of AATCC 128 and the potential for inter-laboratory variability with AATCC 66, have led to the development of more advanced techniques.

- **Image Analysis:** This method uses digital image processing to objectively evaluate the degree of wrinkling on a fabric surface.[\[11\]](#)
- **PhabrOmeter:** This instrument provides a fast, repeatable, and high-resolution measurement of fabric wrinkle recovery, offering a potential alternative to the slower and less reliable standard methods.[\[11\]](#)
- **Dynamic Measurement Systems:** These systems can dynamically measure the wrinkle recovery process over time, providing more comprehensive data than a single endpoint measurement.

Workflow for Wrinkle Recovery Testing

The following diagram illustrates the general workflow for a typical fabric wrinkle recovery test, from sample preparation to data analysis.



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Caption: General workflow of fabric wrinkle recovery testing.

In conclusion, for quantitative and reliable assessment of wrinkle recovery in woven fabrics, AATCC 66 is the more robust method, despite some concerns about inter-laboratory precision. AATCC 128, while applicable to a broader range of fabrics, provides a subjective and less precise evaluation. For researchers and scientists seeking higher accuracy and more detailed characterization of wrinkle recovery, exploring advanced methods such as image analysis and dynamic measurement systems is recommended.

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- To cite this document: BenchChem. [A Comparative Guide to Fabric Wrinkle Recovery Test Methods]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086936#accuracy-and-precision-of-the-aatcc-112-test-method]

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